

Potential Agrochemical Applications of 5-Methylpyridine-2,3-dicarboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: 5-Methylpyridine-2,3-dicarboxylic acid

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Abstract

5-Methylpyridine-2,3-dicarboxylic acid and its derivatives are pivotal intermediates in the synthesis of a significant class of modern agrochemicals. While not typically applied directly to crops, their core structure forms the foundation for potent herbicides. This technical guide explores the primary application of **5-methylpyridine-2,3-dicarboxylic acid** as a precursor to imidazolinone herbicides, focusing on imazethapyr and imazamox. We delve into the mechanism of action, provide quantitative efficacy data for the final herbicidal products, and present detailed experimental protocols for their synthesis and biological evaluation.

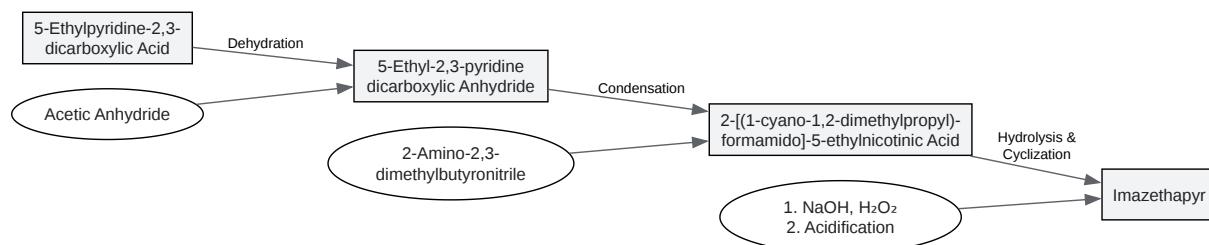
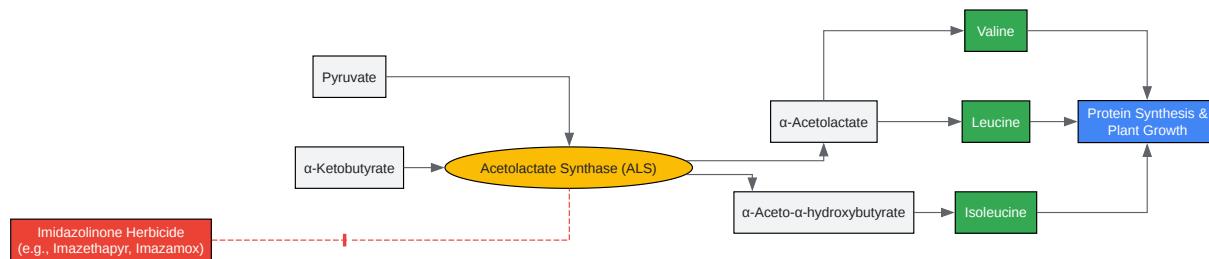
Introduction: The Role as a Key Intermediate

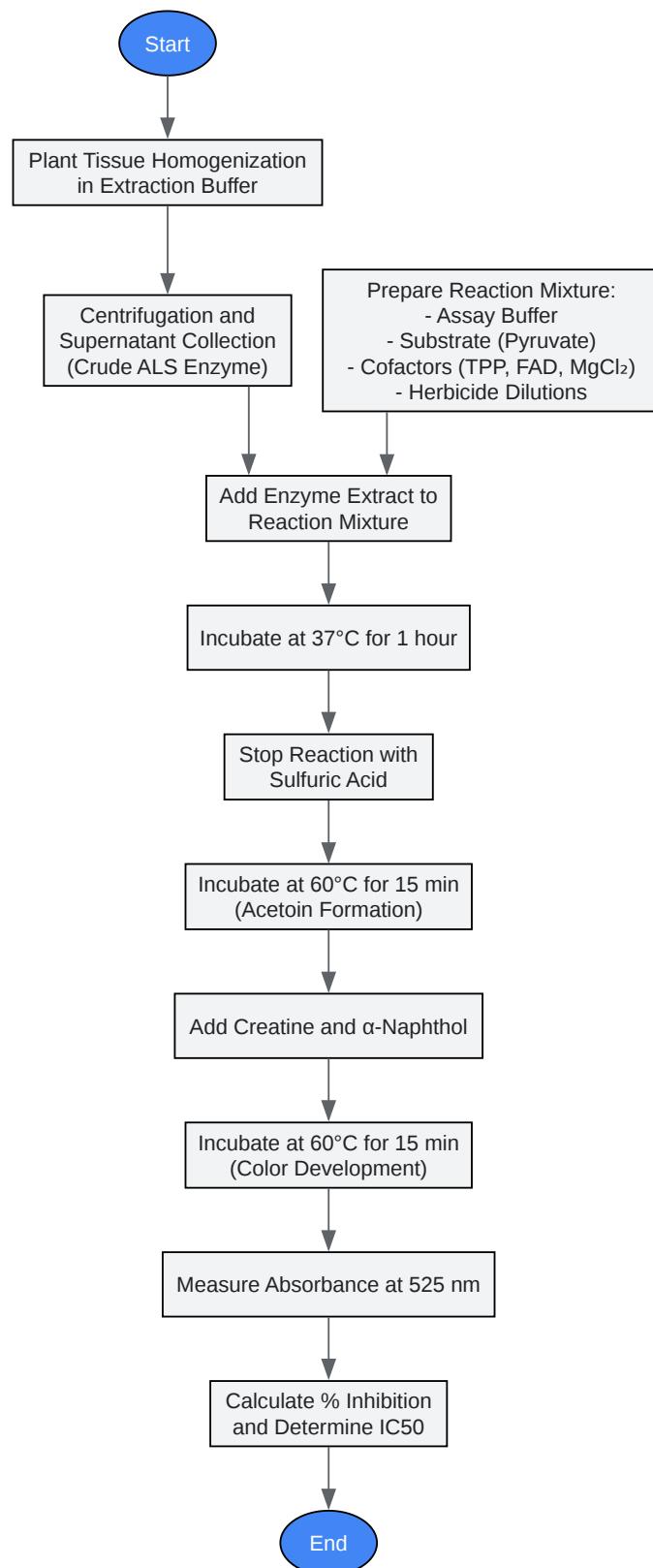
5-Methylpyridine-2,3-dicarboxylic acid serves as a crucial building block in the chemical synthesis of imidazolinone herbicides. Its pyridine ring and dicarboxylic acid functionalities allow for the construction of the imidazolinone ring system, which is essential for the herbicidal activity of the final compounds. The primary agrochemical potential of **5-methylpyridine-2,3-dicarboxylic acid**, therefore, lies in its conversion to these highly effective weed control agents. While some pyridine carboxylic acids have been noted for their plant growth-regulating

effects, the principal application of **5-methylpyridine-2,3-dicarboxylic acid** in the agrochemical industry is firmly established in herbicide synthesis[1].

Mechanism of Action: Inhibition of Acetolactate Synthase (ALS)

The herbicidal activity of imidazolinones, derived from **5-methylpyridine-2,3-dicarboxylic acid**, stems from their potent inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS)[2]. ALS is a critical enzyme in the biosynthetic pathway of branched-chain amino acids—valine, leucine, and isoleucine—which are essential for protein synthesis and overall plant growth[2]. By binding to the ALS enzyme, these herbicides block the production of these vital amino acids, leading to a cessation of cell division and, ultimately, plant death in susceptible species. This mode of action is highly specific to plants and microorganisms, contributing to the low mammalian toxicity of these herbicides.



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- 2. Amino acid synthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
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